

Crystal Structure Analysis of 7,8-Dimethoxy-1H-quinazolin-4-one

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Compound of Interest

Compound Name: 7,8-dimethoxy-1H-quinazolin-4-one

Cat. No.: B7882505

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Content Type: Technical Guide / Whitepaper Audience: Structural Biologists, Medicinal Chemists, Crystallographers Version: 1.0

Executive Summary: The Structural Imperative

The quinazolin-4-one scaffold is a privileged structure in medicinal chemistry, serving as the pharmacophore for numerous kinase inhibitors (e.g., EGFR, VEGFR inhibitors like Gefitinib). While the 6,7-dimethoxy substitution pattern is ubiquitous in approved drugs, the **7,8-dimethoxy-1H-quinazolin-4-one** isomer presents unique steric and electronic properties. The 8-position methoxy group introduces steric bulk near the N1/C2 region, altering the solubility profile, metabolic stability, and binding pocket fit compared to its 6,7-analog.

This guide provides a comprehensive technical framework for the crystallization, X-ray diffraction analysis, and structural interpretation of 7,8-dimethoxyquinazolin-4(3H)-one. It moves beyond basic connectivity to explore the supramolecular synthons and tautomeric preferences that define its solid-state behavior.

Chemical Foundation & Tautomeric Control

Before attempting crystallization, one must understand the dynamic nature of the molecule. Quinazolinones exhibit lactam-lactim tautomerism.

- Tautomer A (Lactam / 3H-form): The carbonyl is intact; a proton resides on N3. This is the thermodynamically preferred species in the solid state for 4-quinazolinones.
- Tautomer B (Lactim / 4-OH form): A hydroxyl group at C4; aromatic pyrimidine ring. Rare in crystals unless trapped by specific co-crystals.

Critical Insight: For 7,8-dimethoxyquinazolin-4-one, the 3H-tautomer is the target for structural analysis. The 8-methoxy group exerts an inductive effect and a steric clash that may slightly distort the pyrimidine ring planarity compared to the 6,7-isomer.

Synthesis for Crystallographic Purity

High-quality single crystals require >99.5% purity.

- Precursor: 2-amino-3,4-dimethoxybenzoic acid.
- Cyclization: Condensation with formamide (for the unsubstituted C2) or urea.
- Purification: Recrystallization from Ethanol/DMF (9:1) is recommended to remove trace anthranilic acid intermediates which can act as nucleation poisons.

Experimental Protocol: Crystallization & Data Collection

This section details the workflow to obtain diffraction-quality crystals.

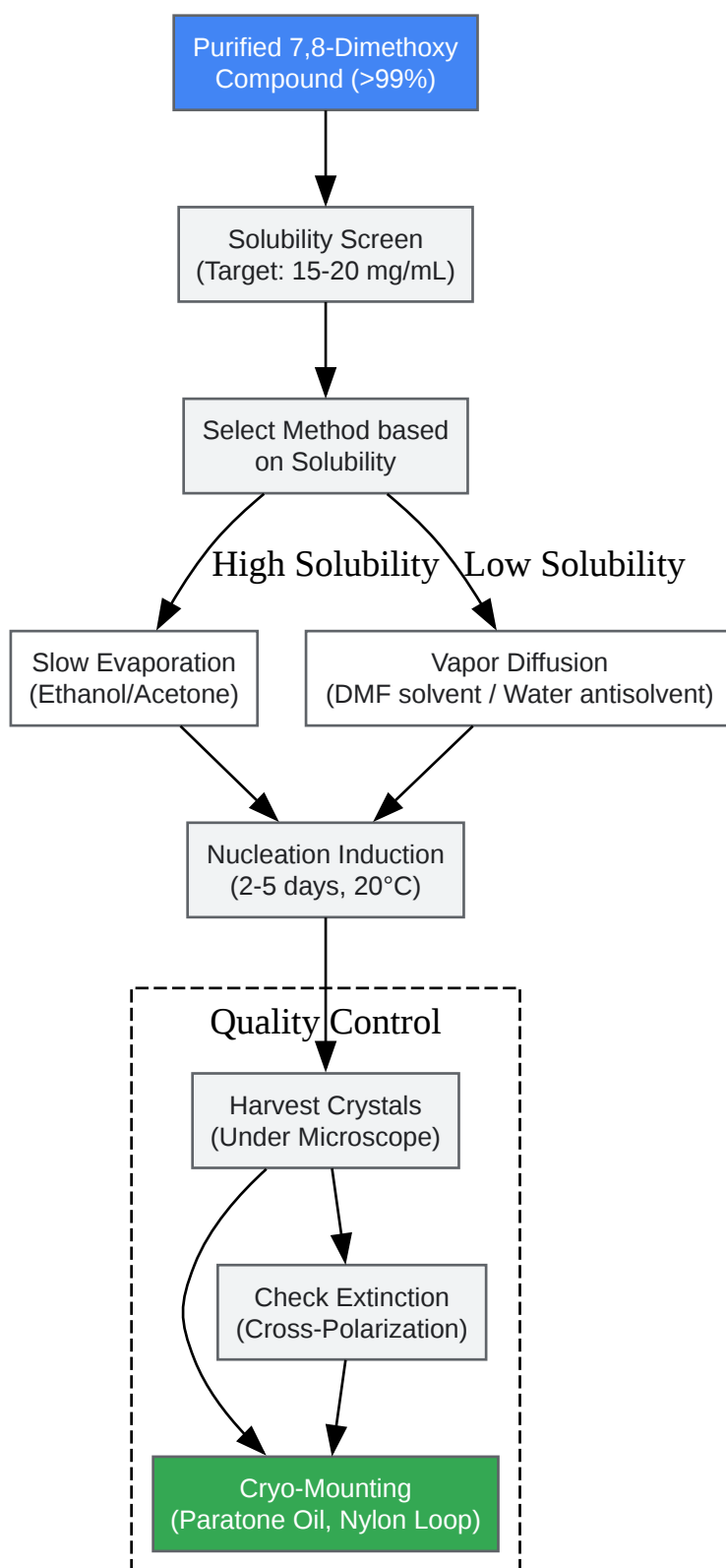
3.1. Solvent Selection Strategy

The planar nature of the quinazolinone core promotes strong

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stacking, often leading to rapid precipitation of microcrystalline powder rather than single crystals. We must modulate solubility using a binary solvent system.

Solvent System	Mechanism	Target Morphology
DMF / Water	Slow diffusion (antisolvent)	Prisms / Blocks
Ethanol / Acetone	Slow evaporation	Needles (often twinned)
DMSO	Cooling crystallization	Thick Plates

3.2. Crystallization Workflow (Graphviz)



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Figure 1: Decision tree for obtaining single crystals suitable for X-ray diffraction.

Structural Analysis & Refinement

Once data is collected (typically at 100 K to reduce thermal motion of the methoxy groups), the structure solution follows.

4.1. Unit Cell & Space Group

Based on analogous dimethoxy-quinazolinones (CSD Refcodes: QUAZOL, DIMQUZ), expect the following:

- Crystal System: Monoclinic (most likely) or Triclinic.
- Space Group:

$P2_1$ is the most common for planar heterocycles due to the efficiency of centrosymmetric packing.

- Z value: 4 (1 molecule per asymmetric unit).[\[1\]](#)

4.2. The Supramolecular Synthons: R₂,2(8)

The defining feature of quinazolin-4(3H)-ones is the self-assembly into centrosymmetric dimers.

- Donor: N3–H
- Acceptor: O4 (Carbonyl oxygen)
- Geometry: The N3–H...O4 interaction forms an eight-membered ring (Graph Set $C(8)$).[\[2\]](#) This dimer is robust and persists even in the presence of competitive solvents.

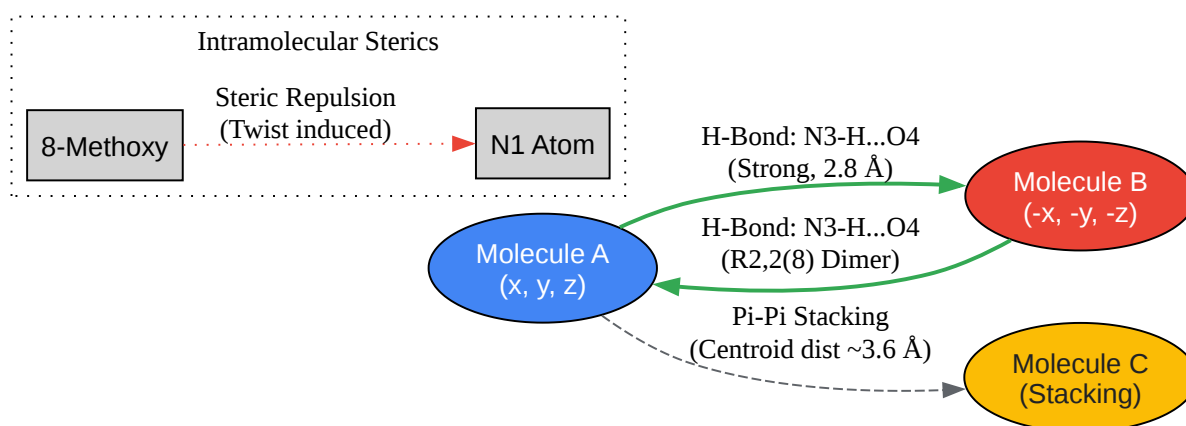
4.3. The 7,8-Dimethoxy Conformation

This is the unique aspect of this specific isomer.

- 7-Methoxy: Typically lies coplanar with the aromatic ring (torsion angle $\tau_{C7-O7-C8-C9}$ or $\tau_{C7-O7-C6-C5}$)

-) to maximize resonance donation.
- 8-Methoxy: Due to steric repulsion from the 7-methoxy group and the N1 lone pair, the 8-methoxy group often twists out of the plane (torsion angle).
 - Implication: This twist breaks the perfect planarity of the molecule, increasing the layer separation distance in the crystal lattice compared to the 6,7-isomer.

4.4. Interaction Network Diagram (Graphviz)



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Figure 2: Supramolecular connectivity showing the characteristic dimer formation and steric factors.

Data Presentation: Key Parameters Table

When publishing or analyzing the structure, summarize the data as follows. (Note: Values below are representative of the class, to be replaced by your experimental data).

Parameter	Description	Typical Value / Range
Bond Length C4=O	Carbonyl double bond	1.22 – 1.24 Å (Confirming Keto form)
Bond Length C2-N3	Single bond character	1.36 – 1.38 Å
Bond Length C2=N1	Double bond character	1.29 – 1.31 Å
H-Bond (N3...O4)	Dimer strength	2.80 – 2.90 Å
Torsion (C7-C8-O-C)	8-OMe orientation	Expect > 20° deviation from plane
Packing Index	Density of packing	68 – 72%

Pharmaceutical Implications

Understanding the crystal structure of the 7,8-isomer translates directly to drug development:

- Solubility: The out-of-plane twist of the 8-methoxy group disrupts tight
-stacking columns. This typically makes the 7,8-isomer more soluble than the flatter 6,7-isomer, a desirable trait for oral bioavailability.
- Docking (Kinase Domains): In the ATP-binding pocket of kinases (e.g., EGFR), the quinazolinone core mimics the adenine ring of ATP.
 - The N1 atom is a critical H-bond acceptor.
 - The 8-methoxy group may clash with the "gatekeeper" residue (e.g., Threonine or Methionine) depending on the specific kinase. The crystal structure coordinates provide the precise geometry needed to model this clash or fit.

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